

Application Notes: GPR35 Modulator 1 in ERK1/2 Phosphorylation Assays

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Compound of Interest

Compound Name: *Gpr35 modulator 1*

Cat. No.: *B15607972*

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Introduction

G protein-coupled receptor 35 (GPR35) is a receptor that has garnered significant interest as a therapeutic target for a range of conditions, including inflammatory and gastrointestinal diseases, cardiovascular disorders, and cancer.^{[1][2]} It is expressed in various tissues, with notably high levels in immune cells and the gastrointestinal tract.^[3] The activation of GPR35 by a modulator compound initiates downstream intracellular signaling cascades. One of the key pathways activated is the mitogen-activated protein kinase (MAPK) cascade, which results in the phosphorylation of extracellular signal-regulated kinases 1 and 2 (ERK1/2).^[4]

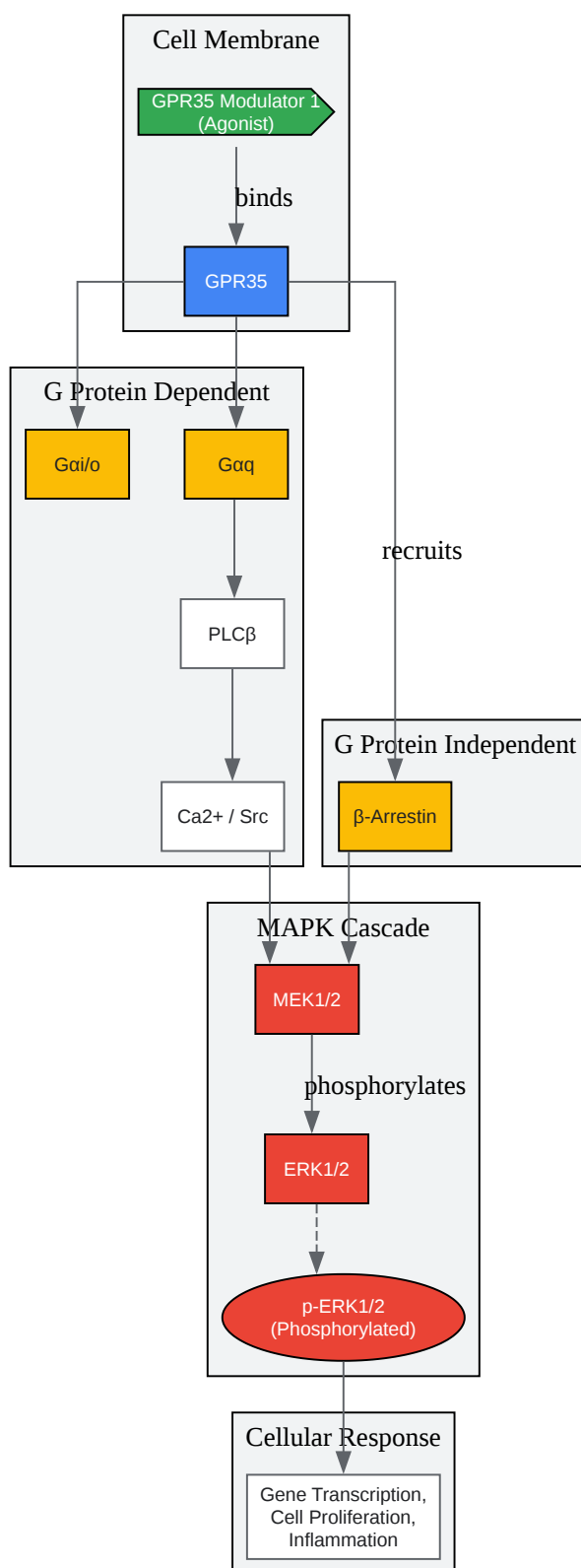
The phosphorylation of ERK1/2 at specific residues (Threonine 202 and Tyrosine 204 for ERK1; Threonine 185 and Tyrosine 187 for ERK2) is a critical event that serves as a reliable indicator of receptor activation.^{[5][6]} Therefore, measuring the levels of phosphorylated ERK1/2 (p-ERK1/2) is a widely used and robust method to screen for and characterize the activity of novel GPR35 modulators, such as agonists and antagonists.^{[4][7]}

GPR35 Signaling to ERK1/2

Activation of GPR35 can lead to ERK1/2 phosphorylation through several distinct signaling pathways, involving both G protein-dependent and G protein-independent (e.g., β -arrestin-

mediated) mechanisms.

- G Protein-Coupling: GPR35 has been shown to couple with Gai/o, Gαq, and Gα12/13 proteins.[\[3\]](#)[\[8\]](#)
 - Gai/o Pathway: Activation of Gai/o can inhibit adenylyl cyclase, which may indirectly influence the MAPK/ERK pathway.[\[3\]](#)[\[8\]](#)
 - Gαq Pathway: The Gαq pathway can activate ERK through a cascade involving Phospholipase Cβ (PLCβ), calcium mobilization (Ca²⁺), and Src kinase.[\[3\]](#)
- β-Arrestin Pathway: Upon agonist binding, GPR35 can recruit β-arrestin 2.[\[1\]](#)[\[3\]](#) β-arrestin acts as a scaffold protein, bringing components of the MAPK cascade (e.g., Raf, MEK, ERK) into close proximity, thereby facilitating ERK1/2 activation in a G protein-independent manner.[\[3\]](#)[\[8\]](#)
- Na/K-ATPase-Src Pathway: GPR35 can interact with the Na⁺/K⁺-ATPase, leading to the activation of the non-receptor tyrosine kinase Src.[\[9\]](#) Activated Src can then trigger downstream signaling to activate the ERK1/2 cascade.[\[9\]](#)



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GPR35 to ERK1/2 Signaling Pathways.

Data Presentation: GPR35 Modulator Activity

The potency of GPR35 modulators can be quantified and compared using dose-response assays that measure ERK1/2 phosphorylation or other downstream events like β -arrestin recruitment. The tables below summarize data for known GPR35 agonists and antagonists.

Table 1: Activity of GPR35 Agonists

Compound	Assay Type	Species	pEC50	Efficacy (vs. Zaprinas)	Reference
Pamoic Acid	β -arrestin-2 BRET	Human	7.28 $\pm$ 0.07	Partial (55%)	[10]
Pamoic Acid	Gq/i5 BRET	Human	8.44 $\pm$ 0.13	Full	[10]
Zaprinas	β -arrestin-2 BRET	Human	4.78 $\pm$ 0.10	Full	[10]
Zaprinas	β -arrestin-2 BRET	Rat	5.30 $\pm$ 0.03	Full	[10]
Zaprinas	β -arrestin-2 BRET	Mouse	4.24 $\pm$ 0.06	Full	[10]

| Olsalazine | ERK Phosphorylation | Human | High Potency* | Agonist |[8] |

*Note: Specific pEC50 value for ERK phosphorylation was not provided, but olsalazine was noted for its potent agonism.

Table 2: Activity of GPR35 Antagonists

Compound	Assay Type	Agonist	Species	pIC50 / pKi	Reference
CID2745687	β -arrestin-2 BRET	Zaprinast	Human	6.84 $\pm$ 0.09	[10]
CID2745687	β -arrestin-2 BRET	Pamoic Acid	Human	6.84 $\pm$ 0.07	[10]
ML-145	β -arrestin-2 BRET	Zaprinast	Human	8.11 $\pm$ 0.06	[10]
ML-145	β -arrestin-2 BRET	Pamoic Acid	Human	8.01 $\pm$ 0.04	[10]

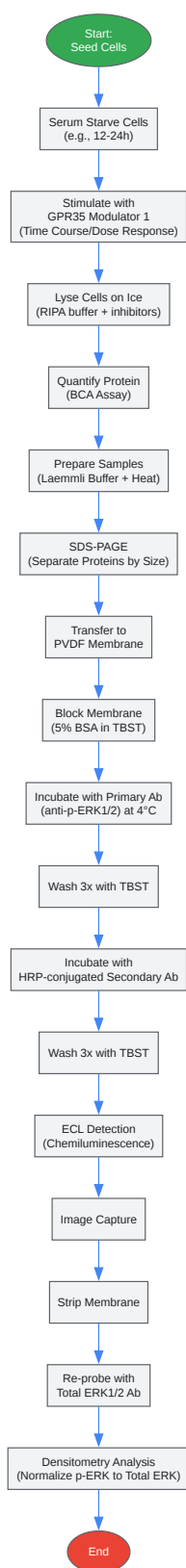
| ML-194 | ERK Phosphorylation | Pamoic Acid | Human | Antagonist Activity |[\[1\]](#) |

Experimental Protocols

Two primary methods for quantifying GPR35-mediated ERK1/2 phosphorylation are Western Blotting and Enzyme-Linked Immunosorbent Assay (ELISA).

Protocol 1: Western Blotting for p-ERK1/2 Detection

Western blotting is a semi-quantitative technique that allows for the visualization of the phosphorylated form of ERK1/2 relative to the total amount of ERK1/2 protein.



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Western Blotting Workflow for p-ERK1/2 Detection.

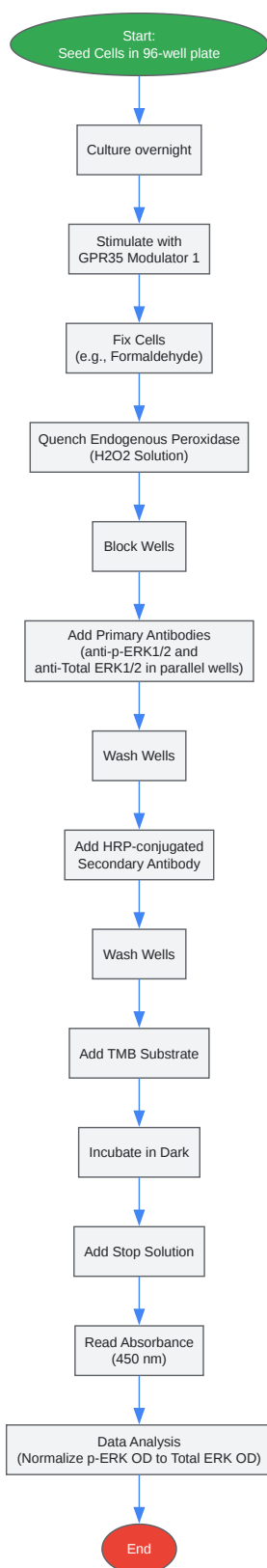
Methodology

- Cell Culture and Treatment:
 - Seed cells (e.g., HEK-293 or HT-29 expressing GPR35) in 6-well plates and grow to 70-80% confluency.[\[11\]](#)
 - Serum-starve the cells for 12-24 hours to reduce basal ERK phosphorylation.[\[11\]](#)
 - Treat cells with various concentrations of "**Gpr35 modulator 1**" for a predetermined time (e.g., 5-30 minutes). A time-course experiment is recommended to find the peak phosphorylation time.[\[7\]](#)[\[11\]](#)
- Cell Lysis:
 - Aspirate the medium and wash cells with ice-cold PBS.
 - Add 100-150 μ L of ice-cold lysis buffer (e.g., RIPA buffer supplemented with protease and phosphatase inhibitors) to each well.[\[11\]](#)
 - Scrape the cells and incubate the lysate on ice for 30 minutes.[\[11\]](#)
 - Centrifuge at 14,000 rpm for 15 minutes at 4°C to pellet debris. Collect the supernatant.[\[11\]](#)
- Protein Quantification:
 - Determine the protein concentration of each lysate using a BCA protein assay kit.[\[11\]](#)
- SDS-PAGE and Western Blotting:
 - Prepare samples by mixing 20-30 μ g of protein with Laemmli sample buffer and heating at 95°C for 5 minutes.[\[11\]](#)
 - Load samples onto a 10% or 12% SDS-polyacrylamide gel and run at 100-120V until the dye front reaches the bottom.[\[12\]](#)
 - Transfer the separated proteins to a PVDF membrane.[\[12\]](#)

- Immunoblotting:
 - Block the membrane with 5% non-fat milk or Bovine Serum Albumin (BSA) in TBST (Tris-buffered saline with 0.1% Tween 20) for 1 hour at room temperature.[\[12\]](#)
 - Incubate the membrane overnight at 4°C with a primary antibody specific for phosphorylated ERK1/2 (p-ERK1/2, e.g., anti-phospho-p44/42 MAPK), typically at a 1:1000-1:10,000 dilution in 5% BSA/TBST.[\[12\]](#)
 - Wash the membrane three times for 5-10 minutes each with TBST.[\[12\]](#)
 - Incubate with an HRP-conjugated secondary antibody (e.g., anti-rabbit IgG) for 1-2 hours at room temperature.[\[12\]](#)
 - Wash the membrane again three times with TBST.[\[12\]](#)
- Detection and Analysis:
 - Apply an enhanced chemiluminescence (ECL) substrate and capture the signal using a digital imaging system.[\[12\]](#)
 - To normalize the data, the membrane must be stripped and re-probed for total ERK1/2 using a specific antibody.[\[12\]](#)[\[13\]](#)
 - Quantify band intensities using densitometry software (e.g., ImageJ). The p-ERK1/2 signal is normalized to the total ERK1/2 signal for each sample.[\[11\]](#)

Protocol 2: Cell-Based ELISA for p-ERK1/2 Detection

Cell-based ELISAs offer a more high-throughput and quantitative alternative to Western blotting for measuring protein phosphorylation.



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Cell-Based ELISA Workflow for p-ERK1/2 Detection.

Methodology

- Cell Seeding and Treatment:
 - Seed 10,000-30,000 cells per well in a 96-well microplate and incubate overnight.[\[14\]](#)
 - Serum-starve cells as required.
 - Treat cells with "**Gpr35 modulator 1**" at various concentrations. Include untreated and positive controls.
- Fixing and Permeabilization:
 - Remove the treatment media and add 100 µL of Fixing Solution to each well. Incubate for 20 minutes at room temperature.[\[14\]](#)
 - Wash the wells.
 - Add Quenching Buffer and incubate for 20 minutes to block endogenous peroxidase activity.[\[14\]](#)
- Immunodetection:
 - Wash the wells and add 200 µL of Blocking Buffer for 1 hour.[\[14\]](#)
 - Aspirate and add 50 µL of diluted primary antibody. Use an anti-p-ERK1/2 antibody for sample wells and an anti-total ERK1/2 antibody for normalization wells. Incubate for 2 hours at room temperature.[\[14\]](#)
 - Wash the wells three times with Wash Buffer.
 - Add 50 µL of the HRP-conjugated secondary antibody and incubate for 1 hour.[\[14\]](#)
- Signal Development and Reading:
 - Wash the wells three times.

- Add 100 μ L of TMB Substrate and incubate for 15-30 minutes at room temperature in the dark.[\[14\]](#)
- Add 50-100 μ L of Stop Solution to each well. The color will change from blue to yellow.[\[14\]](#)
- Read the absorbance at 450 nm on a microplate reader immediately.[\[14\]](#)
- Data Analysis:
 - Subtract the background absorbance from all readings.
 - For each condition, normalize the absorbance value from the p-ERK1/2 wells to the value from the total ERK1/2 wells.
 - Plot the normalized data to generate dose-response curves and calculate EC50 or IC50 values.

Troubleshooting Common Issues

Issue	Possible Cause	Suggested Solution
No/Weak Signal	Inactive GPR35 modulator	Verify the purity, concentration, and activity of the compound.
Suboptimal stimulation time	Perform a time-course experiment (e.g., 2, 5, 10, 30, 60 min) to find the peak phosphorylation time. [4]	
Ineffective antibodies	Use fresh or previously validated primary and secondary antibodies at the recommended dilutions.	
High Background	Insufficient blocking	Increase blocking time to 1.5-2 hours or try a different blocking agent (e.g., 5% BSA instead of milk).
Insufficient washing	Increase the number or duration of wash steps. [13]	
Antibody concentration too high	Reduce the concentration of the primary or secondary antibody.	
Inconsistent Results	Variation in cell number	Ensure uniform cell seeding density across all wells/plates. [4]
Inconsistent serum starvation	Maintain a consistent duration for serum starvation for all samples. [4]	
Pipetting errors	Use calibrated pipettes and ensure accurate addition of reagents. [4]	

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